

# 4-Fluoro-2-(trifluoromethyl)benzoyl chloride chemical properties

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## Compound of Interest

**Compound Name:** 4-Fluoro-2-(trifluoromethyl)benzoyl chloride

**Cat. No.:** B064399

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## An In-depth Technical Guide to 4-Fluoro-2-(trifluoromethyl)benzoyl chloride

This technical guide provides a comprehensive overview of the chemical properties, synthesis, applications, and safety information for **4-Fluoro-2-(trifluoromethyl)benzoyl chloride**, a key intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials. This document is intended for researchers, chemists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Structure

**4-Fluoro-2-(trifluoromethyl)benzoyl chloride** is a substituted aromatic acyl chloride. The presence of both a fluorine atom and a trifluoromethyl group on the benzene ring significantly influences its reactivity and the properties of its derivatives. The trifluoromethyl group, a strong electron-withdrawing group, enhances the electrophilic character of the acyl chloride, making it a highly effective acylation reagent.<sup>[1]</sup>

Table 1: Identification and Registration Data

Identifier	Value
IUPAC Name	<b>4-Fluoro-2-(trifluoromethyl)benzoyl chloride</b>
CAS Number	189807-21-4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>3</sub> ClF <sub>4</sub> O <a href="#">[1]</a> <a href="#">[2]</a>
Linear Formula	FC <sub>6</sub> H <sub>3</sub> (CF <sub>3</sub> )COCl <a href="#">[3]</a>
Synonyms	α,α,α,4-Tetrafluoro-o-toluoyl chloride <a href="#">[1]</a>
MDL Number	MFCD00236215 <a href="#">[1]</a> , MFCD00061158 <a href="#">[2]</a> <a href="#">[3]</a>
PubChem CID	605680 <a href="#">[1]</a>
InChI	1S/C8H3ClF4O/c9-7(14)5-2-1-4(10)3-6(5)8(11,12)13/h1-3H <a href="#">[3]</a>
InChI Key	OEYHURRIOWWRMD-UHFFFAOYSA-N <a href="#">[3]</a>

| SMILES | Fc1ccc(C(Cl)=O)c(c1)C(F)(F)F[\[3\]](#) |

## Physicochemical Properties

The compound is typically a colorless to light yellow liquid under standard conditions.[\[1\]](#)[\[4\]](#) It is sensitive to moisture and reacts with water.[\[2\]](#)[\[4\]](#)

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	<b>226.55 g/mol</b>	<a href="#">[1]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[1]</a>
Boiling Point	157 °C (lit.)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Density	1.495 g/mL at 25 °C (lit.)	<a href="#">[3]</a> <a href="#">[5]</a>
Refractive Index	n <sub>20/D</sub> 1.468 (lit.)	<a href="#">[3]</a> <a href="#">[5]</a>
Water Solubility	Not miscible	<a href="#">[4]</a> <a href="#">[5]</a>

| Storage Temperature | 2-8°C |[\[1\]](#)[\[3\]](#)[\[4\]](#) |

## Reactivity and Stability

Stability: The product is stable under normal handling and storage conditions.[\[2\]](#) It is, however, sensitive to moisture.[\[4\]](#) Recommended storage is in a dry, cool, and well-ventilated place, preferably under an inert atmosphere.[\[6\]](#)

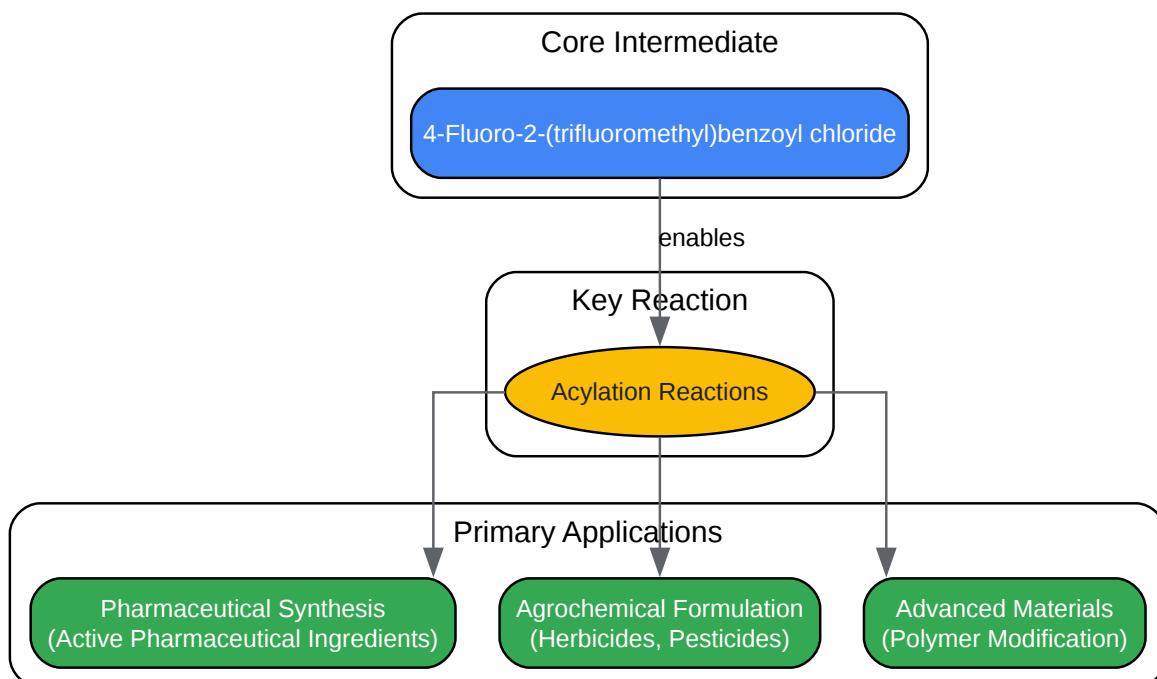
Reactivity: As an acyl chloride, it is a reactive compound.

- Reaction with Water: It reacts with water, which can generate heat and gases.[\[2\]](#)
- Acylation Reactions: The enhanced electrophilic character due to the trifluoromethyl group makes it an excellent reagent for acylation reactions.[\[1\]](#)
- Reaction with Metals: Upon exposure to water, it can react with some metals to release highly flammable hydrogen gas.[\[2\]](#)

## Applications in Synthesis

**4-Fluoro-2-(trifluoromethyl)benzoyl chloride** is a versatile building block in organic synthesis, valued for its ability to introduce fluorinated moieties into molecules, which can enhance biological activity and improve physicochemical properties.[\[1\]](#)

- Pharmaceutical Development: It serves as a crucial intermediate in the synthesis of various pharmaceuticals. The unique fluorinated structure is often used to modulate properties like metabolic stability, lipophilicity, and binding affinity of drug candidates.[1]
- Agrochemicals: It is used in the formulation of modern agrochemicals, including selective herbicides and potent pesticides, contributing to improved efficacy.[1]
- Materials Science: This compound is also utilized in the development of advanced materials and specialty chemicals. It can be used to modify polymer structures, creating materials with tailored characteristics.[1]



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Caption: Logical relationship of **4-Fluoro-2-(trifluoromethyl)benzoyl chloride** to its applications.

## Experimental Protocols

While a specific, detailed synthesis protocol for **4-Fluoro-2-(trifluoromethyl)benzoyl chloride** is not publicly available, a general and widely used method for preparing benzoyl chlorides is

the reaction of the corresponding benzoic acid with a chlorinating agent.

### General Synthesis of Benzoyl Chlorides from Benzoic Acids

This protocol describes a common laboratory procedure for the conversion of a substituted benzoic acid to its corresponding benzoyl chloride using oxalyl chloride or thionyl chloride.

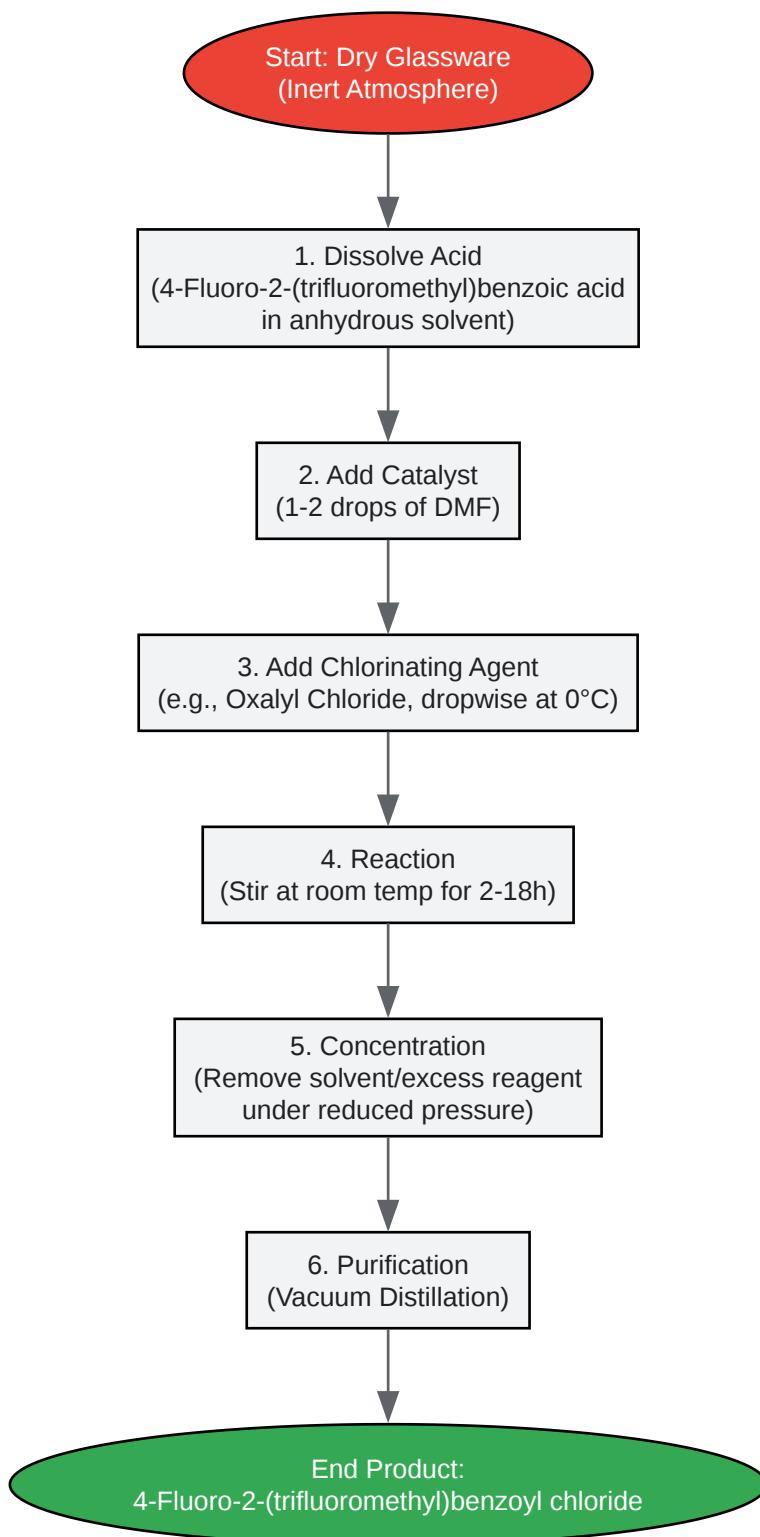
#### Materials:

- 4-Fluoro-2-(trifluoromethyl)benzoic acid
- Oxalyl chloride (or Thionyl chloride)
- Anhydrous Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- N,N-Dimethylformamide (DMF, catalytic amount)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser with a drying tube (or inert gas inlet)
- Addition funnel

#### Procedure:

- **Setup:** Assemble a dry round-bottom flask with a magnetic stir bar and an addition funnel under an inert atmosphere (e.g., nitrogen or argon).
- **Dissolution:** Dissolve the starting material, 4-Fluoro-2-(trifluoromethyl)benzoic acid, in an anhydrous solvent like DCM.
- **Catalyst Addition:** Add a catalytic amount (a few drops) of DMF to the solution.
- **Chlorination:** Slowly add the chlorinating agent (e.g., oxalyl chloride, ~1.1-1.5 equivalents) to the stirred solution at a controlled temperature (often starting at 0 °C and allowing it to warm to room temperature).

- Reaction: Stir the mixture at room temperature for several hours or until the reaction is complete (monitoring by TLC or gas evolution ceases).
- Work-up: Carefully remove the solvent and any excess reagent under reduced pressure.
- Purification: The resulting crude **4-Fluoro-2-(trifluoromethyl)benzoyl chloride** can be purified by fractional distillation under reduced pressure to yield the final product.

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Caption: Generalized experimental workflow for the synthesis of benzoyl chlorides.

## Safety and Handling

**4-Fluoro-2-(trifluoromethyl)benzoyl chloride** is a corrosive and hazardous chemical that requires careful handling in a well-ventilated area, preferably a chemical fume hood.

Table 3: Safety and Hazard Information

Hazard Type	GHS Classification	Details
Physical Hazard	Combustible Liquid	<b>Flash Point: 85 °C (185 °F)</b> - closed cup <sup>[3]</sup>
Health Hazard	Skin Corrosion / Irritation	Category 1A/1B: Causes severe skin burns and eye damage <sup>[2][3][7]</sup>
	Serious Eye Damage	Category 1: Causes serious eye damage <sup>[2][7]</sup>

|| Respiratory Irritation | STOT SE 3: May cause respiratory irritation<sup>[2]</sup> |

### GHS Information:

- Pictograms: GHS05 (Corrosion), GHS07 (Exclamation Mark)<sup>[2][3]</sup>
- Signal Word: Danger<sup>[2][3]</sup>
- Hazard Statements: H314 (Causes severe skin burns and eye damage), H335 (May cause respiratory irritation), H227 (Combustible liquid).<sup>[2]</sup>
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P303+P361+P353 (IF ON SKIN...), P305+P351+P338 (IF IN EYES...), P405 (Store locked up).<sup>[3][5]</sup>

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Use chemical safety goggles and a face shield.<sup>[2]</sup>
- Hand Protection: Wear appropriate chemical-resistant gloves.<sup>[2]</sup>

- Skin and Body Protection: Wear suitable protective clothing.[[2](#)]
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[[2](#)]

#### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek urgent medical attention.[[7](#)][[8](#)]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with plenty of water. Seek immediate medical attention.[[7](#)][[8](#)]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[[7](#)][[8](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician immediately.[[6](#)][[7](#)]

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## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. [synquestlabs.com](http://synquestlabs.com) [synquestlabs.com]
- 3. 4-Fluoro-2-(trifluoromethyl)benzoyl chloride 97 189807-21-4 [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 4. 4-FLUORO-2-(TRIFLUOROMETHYL)BENZOYL CHLORIDE CAS#: 189807-21-4 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 5. 4-FLUORO-2-(TRIFLUOROMETHYL)BENZOYL CHLORIDE | 189807-21-4 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 6. [fishersci.com](http://fishersci.com) [fishersci.com]
- 7. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 8. [assets.thermofisher.com](http://assets.thermofisher.com) [assets.thermofisher.com]

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